Technical Whitepaper: Preliminary Studies on 4-Chlorophenylguanidine Carbonate

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Compound of Interest

Compound Name:	*4-Chlorophenylguanidine carbonate*
CAS No.:	*61705-88-2*
Cat. No.:	*B1585702*

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Operational Guide for Synthesis, Characterization, and Application

Executive Summary

4-Chlorophenylguanidine (4-CPG) is a critical pharmacophore and synthetic intermediate, most notably serving as the primary building block for Robenidine, a widely used coccidiostat. While often handled as a hydrochloride or nitrate salt due to kinetic stability, the Carbonate form represents a strategic alternative for processes requiring a non-halide counterion or controlled basicity.

This guide outlines the preliminary studies required to synthesize, characterize, and validate **4-Chlorophenylguanidine Carbonate**. It moves beyond standard recipe lists to explain the why—the thermodynamic and kinetic rationale behind protocol design—ensuring high-purity isolation for drug development applications.

Part 1: Chemical Identity & Physicochemical Profiling

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Understanding the fundamental properties of the arylguanidine moiety is a prerequisite for successful manipulation. The carbonate salt is generally less soluble in water than the hydrochloride, a property that can be exploited for purification via precipitation.

Structural Specifications

Parameter	Detail
Chemical Name	1-(4-Chlorophenyl)guanidine Carbonate
Molecular Formula	$(C_7H_8ClN_3)_2 \cdot H_2CO_3$ (Typically exists as a hemi-carbonate or bicarbonate depending on pH)
Parent Compound CAS	2248-36-4 (Free Base)
Key Functional Groups	-Chlorophenyl ring (lipophilic/electron-withdrawing); Guanidinium core (strongly basic, pKa ~13.6 for conjugate acid)
Solubility Profile	Water: Low (facilitates isolation). Ethanol: Moderate. DMSO: High.

The Carbonate Advantage

In industrial synthesis, the hydrochloride salt is often "sticky" or hygroscopic. Converting the crude reaction mixture to a carbonate salt often yields a free-flowing solid that is easier to dry and handle. Furthermore, using the carbonate prevents the introduction of chloride ions, which can be detrimental to subsequent transition-metal catalyzed cross-coupling reactions.

Part 2: Synthetic Methodology

Objective: Synthesize high-purity **4-Chlorophenylguanidine Carbonate** starting from 4-Chloroaniline.

Reaction Logic

The synthesis follows a nucleophilic addition of the aniline to a cyanamide equivalent.

- Activation: 4-Chloroaniline is weakly nucleophilic. Acid catalysis is required to activate the cyanamide.

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- Salt Metathesis: The initial product is an acid salt. We introduce a carbonate source (Sodium Carbonate or Ammonium Carbonate) to precipitate the target compound.

Protocol: Aqueous-Organic Biphasic Synthesis

Note: This protocol is designed for self-validation. If the precipitate does not form in Step 4, the pH has not crossed the pKa threshold of the guanidinium species.

Materials:

- 4-Chloroaniline (1.0 eq)
- Cyanamide (50% aq. solution, 1.2 eq)
- Hydrochloric acid (conc.)
- Sodium Carbonate (

)

Step-by-Step Workflow:

- Dissolution: Dissolve 4-Chloroaniline in ethanol (3 volumes). Add HCl (1.0 eq) dropwise to form the aniline hydrochloride in situ. Rationale: Protonation prevents oxidation of the aniline.
- Addition: Heat the solution to reflux (

). Add Cyanamide solution slowly over 30 minutes.
- Reaction: Maintain reflux for 4–6 hours. Monitor via TLC (Mobile phase: EtOAc/MeOH 9:1). The aniline spot (

) should disappear; the guanidine spot (

) will appear near the baseline due to polarity.
- Carbonate Trans-salting (Critical Step):
  - Cool the reaction mixture to

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- Slowly add a saturated aqueous solution of

  while stirring vigorously.

- Observation: Evolution of

  gas indicates neutralization of excess HCl.

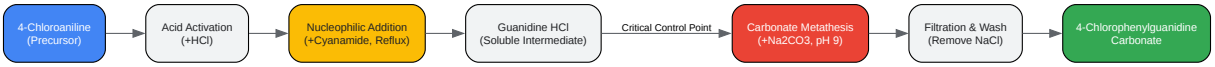
- Continue addition until pH reaches ~9.0. The solution will turn cloudy as the **4-Chlorophenylguanidine Carbonate** precipitates (due to the common ion effect and lower solubility of the carbonate vs. chloride).

- Isolation: Filter the white precipitate. Wash with ice-cold water (2x) to remove NaCl byproducts. Dry under vacuum at

  .

Process Visualization

The following diagram illustrates the reaction flow and the critical decision points for purification.



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Figure 1: Synthetic pathway for the conversion of 4-chloroaniline to the carbonate salt via acid catalysis and base metathesis.

Part 3: Analytical Validation

To confirm the identity of the carbonate salt versus the free base or hydrochloride, specific spectral markers must be checked.

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HPLC Method for Purity Assessment

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 4.6 x 100mm, 3.5µm).
- Mobile Phase A: 0.1% Formic Acid in Water (Acidic pH keeps guanidine protonated).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV @ 254 nm (Strong absorption by chlorophenyl ring).

Spectral Fingerprinting (FT-IR)

The carbonate ion provides a distinct diagnostic signal that differentiates this salt from the HCl form.

Functional Group	Wavenumber ( )	Diagnostic Note
N-H Stretch	3100–3400	Broad, multiple bands (primary/secondary amines).
C=N Stretch	1630–1660	Characteristic guanidine imine peak.
Carbonate ( )	1380–1420	Strong, broad band. Absent in HCl salt.
C-Cl Stretch	1080–1100	Sharp peak, confirms aryl chloride integrity.

Part 4: Industrial Application (Robenidine Synthesis)

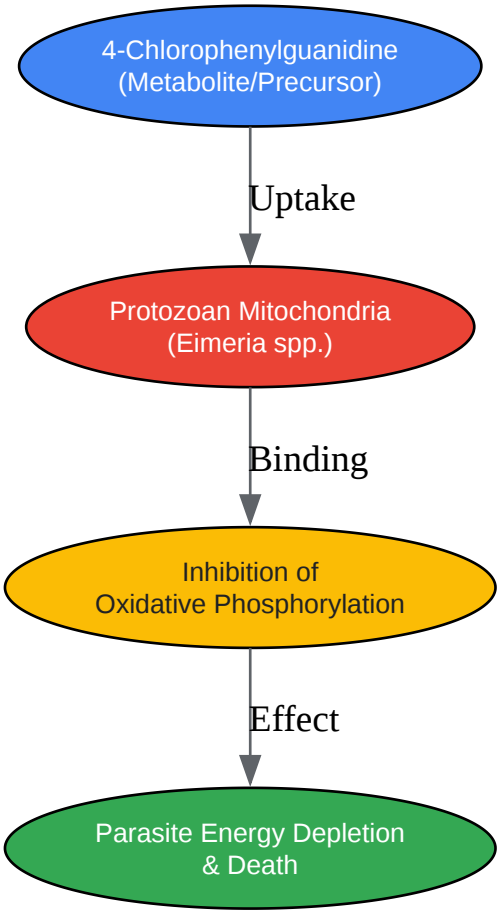
The primary utility of 4-Chlorophenylguanidine is as the precursor to Robenidine, a bis-guanidine coccidiostat. The carbonate salt is particularly useful here because it can be used in condensation reactions with aldehydes without releasing corrosive HCl gas, which simplifies reactor metallurgy requirements.

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Mechanism of Action

The guanidine moiety mimics biological substrates, interfering with the purine metabolism or oxidative phosphorylation in protozoa (specifically Eimeria species).

Biological Pathway Interaction



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Figure 2: Simplified mechanism of action for guanidine-derived coccidiostats.

Part 5: Safety & Handling (MSDS Summary)

Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral). Signal Word: WARNING.

- Inhalation Risk: Dust from the carbonate salt can be irritating to the upper respiratory tract. Use a P95 respirator during weighing.

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- Incompatibility: Reacts vigorously with strong acids (releasing

). Ensure waste streams are not acidic before disposal to prevent foaming/pressurization.

- Storage: Hygroscopic. Store in a desiccator or tightly sealed container under inert atmosphere (Nitrogen) to prevent hydrolysis or "caking."

References

- National Center for Biotechnology Information (2024).PubChem Compound Summary for CID 16686, 1-(4-Chlorophenyl)guanidine. Retrieved from [Link]
- European Chemicals Agency (ECHA).Registration Dossier - Robenidine Hydrochloride. (Detailed synthesis pathways involving guanidine intermediates). Retrieved from [Link]
- Patent US3769432A.Guanidine derivatives and methods of preparing the same. (Foundational patent describing the synthesis of chlorophenylguanidine salts).

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